

tetramisole hydrochloride in vivo efficacy studies

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Compound Focus: Tetramisole Hydrochloride

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In Vivo Field Efficacy in Livestock

Recent field studies demonstrate Tetramisole's effectiveness against gastrointestinal nematodes, particularly in regions where resistance to other anthelmintics is emerging.

Table 1: Field Efficacy of Anthelmintics in Sheep (Nejo, Ethiopia, 2024) This study evaluated the efficacy of three common anthelmintics using the Faecal Egg Count Reduction Test (FECRT). A reduction of less than 95% is often indicative of anthelmintic resistance [1].

Anthelmintic Drug	Efficacy (FECR%)	95% Lower Confidence Limit	Efficacy Status
Tetramisole	96.8%	93.4%	Effective
Ivermectin	92%	83.6%	Low Efficacy / Resistance
Albendazole	90%	82.1%	Low Efficacy / Resistance

The study identified six genera of gastrointestinal nematodes. The table below shows the prevalence of each, highlighting which parasites were present in the tested animals [1].

Table 2: Prevalence of Gastrointestinal Nematode Genera in the Study

Nematode Genus	Prevalence
<i>Haemonchus</i>	25.4%
<i>Trichostrongylus</i>	24.8%
Mixed Infections	21.8%
<i>Oesophagostomum/Chabertia</i>	10.4%
<i>Trichuris</i>	7.8%
<i>Teladorsagia (Ostertagia)</i>	5.7%
<i>Nematodirus</i>	4.1%

A 2025 study in South Africa confirmed the widespread issue of anthelmintic resistance, finding that *Haemonchus contortus* exhibited resistance to all major drug classes, including levamisole (the active isomer of tetramisole) [2].

In Vitro Efficacy and Pharmacological Data

In vitro assays provide precise measurements of a drug's effect on parasite eggs and larvae, helping to quantify potency and detect resistance.

Table 3: In Vitro Efficacy against *Haemonchus contortus* (Goats, 2025) This study used in vitro assays to determine the concentration of drug required to inhibit 50% of egg hatching or larval motility (IC50). A lower IC50 value indicates higher potency [3].

Anthelmintic Drug	Assay Type	Target Stage	Inhibitory Concentration (IC50)
Tetramisole Hydrochloride	Larval Motility Assay	Larvae	0.00068 µg/µL
Ivermectin	Larval Motility Assay	Larvae	0.257 µg/µL
Albendazole	Egg Hatch Assay	Eggs	0.0096 µg/µL

A meta-analysis of levamisole pharmacokinetics across diverse species showed that it is rapidly absorbed and has a consistent oral bioavailability of 50-80% across most species, with goats being an exception [4].

Experimental Protocols Overview

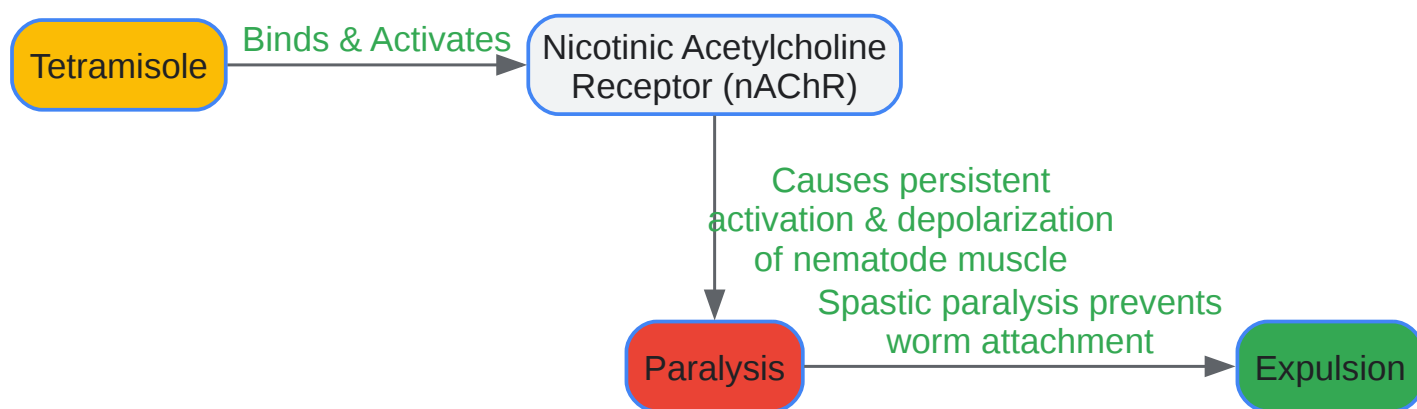
For your experimental design, here are the core methodologies from the cited studies:

- **In Vivo Field Efficacy (FECRT):** The World Association for the Advancement of Veterinary Parasitology (WAAVP) guidelines are the standard.
 - **Animal Selection:** Select animals (e.g., sheep) with a faecal egg count (FEC) ≥ 150 eggs per gram (EPG) that have not been treated with anthelmintics for a minimum washout period (e.g., 12 weeks) [1] [2].
 - **Treatment & Sampling:** Randomly allocate animals to treatment or control groups. Treat the group with the recommended dose of Tetramisole (e.g., 15 mg/kg). Collect faecal samples directly from the rectum at day 0 (pre-treatment) and day 10-14 (post-treatment) [1].
 - **Lab Processing:** Perform faecal egg counts (e.g., using McMaster technique) on all samples. For larval identification, conduct coproculture on pooled samples from each group and identify L3 larvae morphologically [1] [2].
 - **Calculation:** Calculate the **Faecal Egg Count Reduction (FECR%)** using the formula:
$$\text{FECR\%} = (1 - (\text{mean FEC post-treatment group} / \text{mean FEC post-treatment control group})) \times 100.$$
Efficacy is confirmed if FECR% is $\geq 95\%$ and the 95% lower confidence limit is $\geq 90\%$ [1].
- **In Vitro Larval Motility Assay:**
 - **Larval Collection:** Harvest L1 or L3 larvae of the target nematode (e.g., *H. contortus*) from faecal cultures [3].
 - **Drug Exposure:** Incubate the larvae in different concentrations of Tetramisole HCl in multi-well plates. Include a control group with no drug.
 - **Motility Assessment:** After a set incubation period (e.g., 1, 3, 6, 12, 24 hours), observe larvae under a microscope. Score larvae as "immobile" or "dead" if they show no movement after mechanical stimulation.
 - **Data Analysis:** Calculate the percentage of larval motility inhibition for each concentration and determine the IC50 value using statistical software (e.g., probit analysis) [3].

Mechanism of Action and Properties

Tetramisole hydrochloride is a nicotinic acetylcholine receptor agonist. Its key characteristics include [5] [6] [7]:

- **Mode of Action:** It acts as a depolarizing neuromuscular blocking agent, causing persistent activation of acetylcholine receptors in the somatic muscle of nematodes, leading to spastic paralysis. The paralyzed worms are then expelled from the gastrointestinal tract.
- **Spectrum of Activity:** It is effective against a broad range of mature and immature gastrointestinal nematodes and lungworms in sheep, cattle, goats, and swine. It is generally not effective against tapeworms or flukes [5].
- **Basic Properties:** It is a white crystalline powder with a melting point of 259-261°C and should be stored at 2-8°C [6].



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Tetramisole HCl exerts its anthelmintic effect by acting as a cholinergic agonist.

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